

The Occurrence and Analysis of 2-Dodecanone in Botanical Sources: A Technical Guide

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Compound of Interest

Compound Name: 2-Dodecanone

Cat. No.: B165319

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Introduction

2-Dodecanone, a methyl ketone with a characteristic fruity, floral odor, is a naturally occurring volatile organic compound found in a variety of plant species. Its presence in the essential oils of certain plants contributes to their aromatic profile and has garnered interest for its potential biological activities, including insecticidal and antimicrobial properties. This technical guide provides an in-depth overview of the natural plant sources of **2-dodecanone**, quantitative data on its occurrence, detailed experimental protocols for its extraction and analysis, and an examination of its biosynthetic pathways in plants.

Natural Sources of 2-Dodecanone in the Plant Kingdom

2-Dodecanone has been identified as a constituent of the essential oils of several plant species. The concentration of this compound can vary significantly depending on the plant species, the specific part of the plant, the geographical origin, and the extraction method employed. Notable plant sources include:

- **Ruta graveolens**(Common Rue): The essential oil of rue is a well-documented source of **2-dodecanone** and other methyl ketones.[1][2]

- *Houttuynia cordata*(Chameleon Plant): This herbaceous plant, widely used in traditional medicine and cuisine in Asia, contains **2-dodecanone** in its essential oil.
- *Coriandrum sativum*(Coriander): While the major volatile compounds in coriander are typically other aldehydes and alcohols, the presence of related C12 compounds suggests the potential for **2-dodecanone** to be present in some chemotypes or plant parts.
- *Litsea cubeba*(May Chang): The essential oil from the fruit of this plant is rich in citral, but other minor components, including ketones, may be present.
- *Zingiber mioga*(Myoga Ginger): The rhizomes of this ginger species contain a complex mixture of volatile compounds.[3]
- *Cleome monophylla*: This plant is known to produce a variety of secondary metabolites, and some species within the *Cleome* genus have been found to contain methyl ketones.[4]

Quantitative Data of 2-Dodecanone in Plant Sources

The following tables summarize the available quantitative data for **2-dodecanone** in various plant sources. It is important to note that these values can exhibit considerable variability.

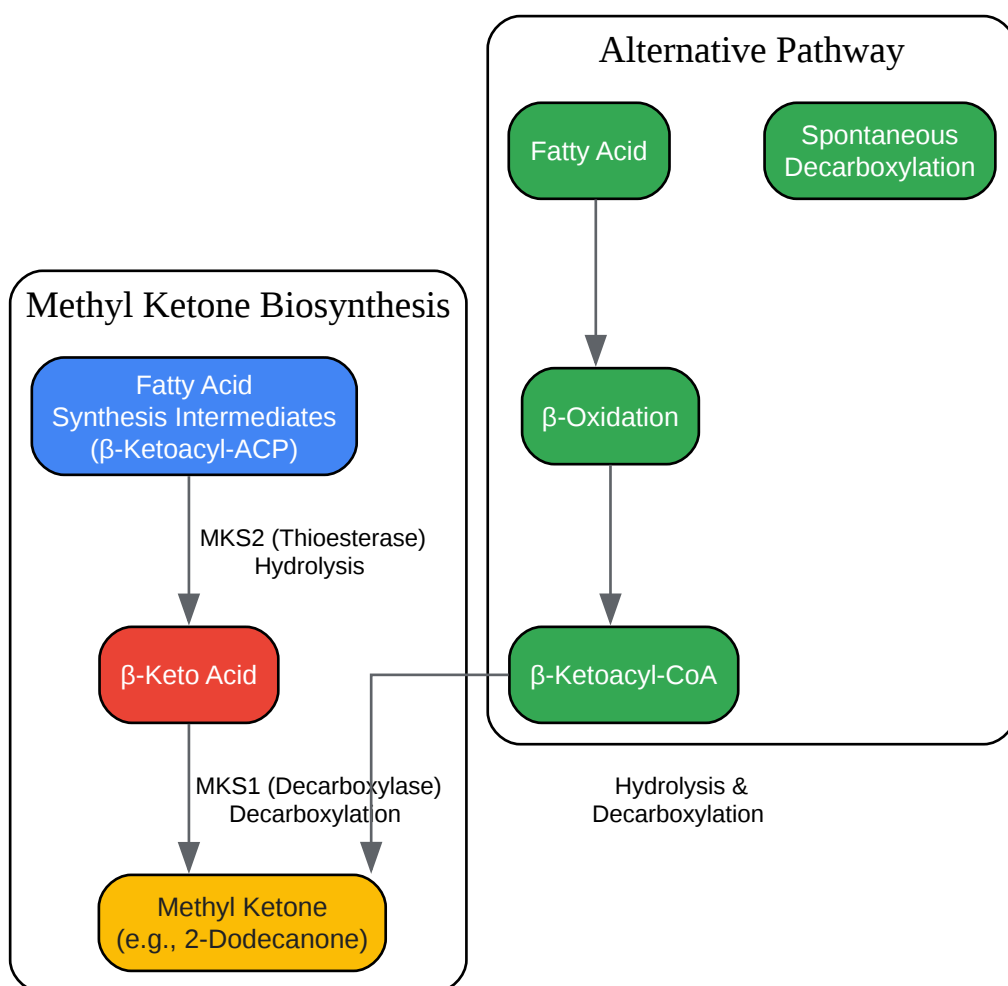
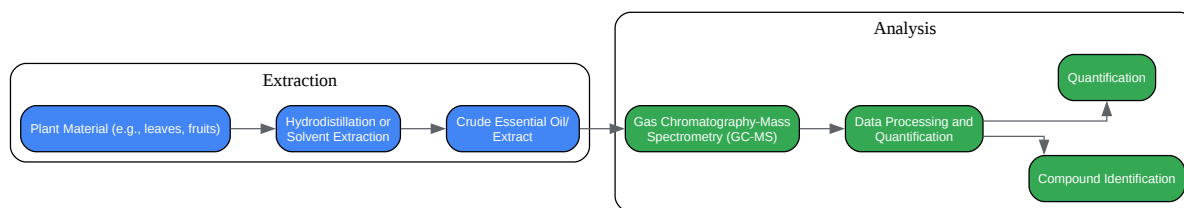
Plant Species	Plant Part	Extraction Method	2-Dodecanone Concentration (% of Essential Oil)	Reference
<i>Ruta graveolens</i>	Fruit	Hydrodistillation	Present (concentration varies with distillation time)	[5]
<i>Houttuynia cordata</i>	Leaf Essential Oil	Direct Injection	0.08 ± 0.02	[6]
	Stem Essential Oil	Direct Injection	0.06 ± 0.01	[6]
	Rhizome Essential Oil	Direct Injection	0.04 ± 0.004	[6]

Note: Data for *Coriandrum sativum*, *Litsea cubeba*, *Zingiber mioga*, and *Cleome monophylla* regarding the specific concentration of **2-dodecanone** was not available in the reviewed literature. While these plants are known to produce a variety of volatile compounds, the presence and quantity of **2-dodecanone** may be highly variable or below the detection limits of the analytical methods used in the cited studies.

Experimental Protocols

General Workflow for Extraction and Analysis of 2-Dodecanone

The following diagram illustrates a general workflow for the extraction and quantitative analysis of **2-dodecanone** from plant materials.



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